

Spectroscopic Analysis of 3-(4-Bromophenyl)-1H-pyrazole Derivatives

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Compound of Interest

Compound Name: 3-(4-Bromophenyl)-1H-pyrazole

CAS No.: 73387-46-9

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Introduction

The pyrazole scaffold is a cornerstone in medicinal chemistry, forming the core of numerous pharmacologically active agents.^{[1][2]} Derivatives of **3-(4-bromophenyl)-1H-pyrazole**, in particular, have garnered significant attention due to their diverse biological activities, including potential anticancer, anti-inflammatory, and antimicrobial properties.^{[3][4]} The precise substitution pattern, including the presence and position of the bromophenyl group, is critical to their function. Therefore, unambiguous structural elucidation is a non-negotiable prerequisite in their research and development.

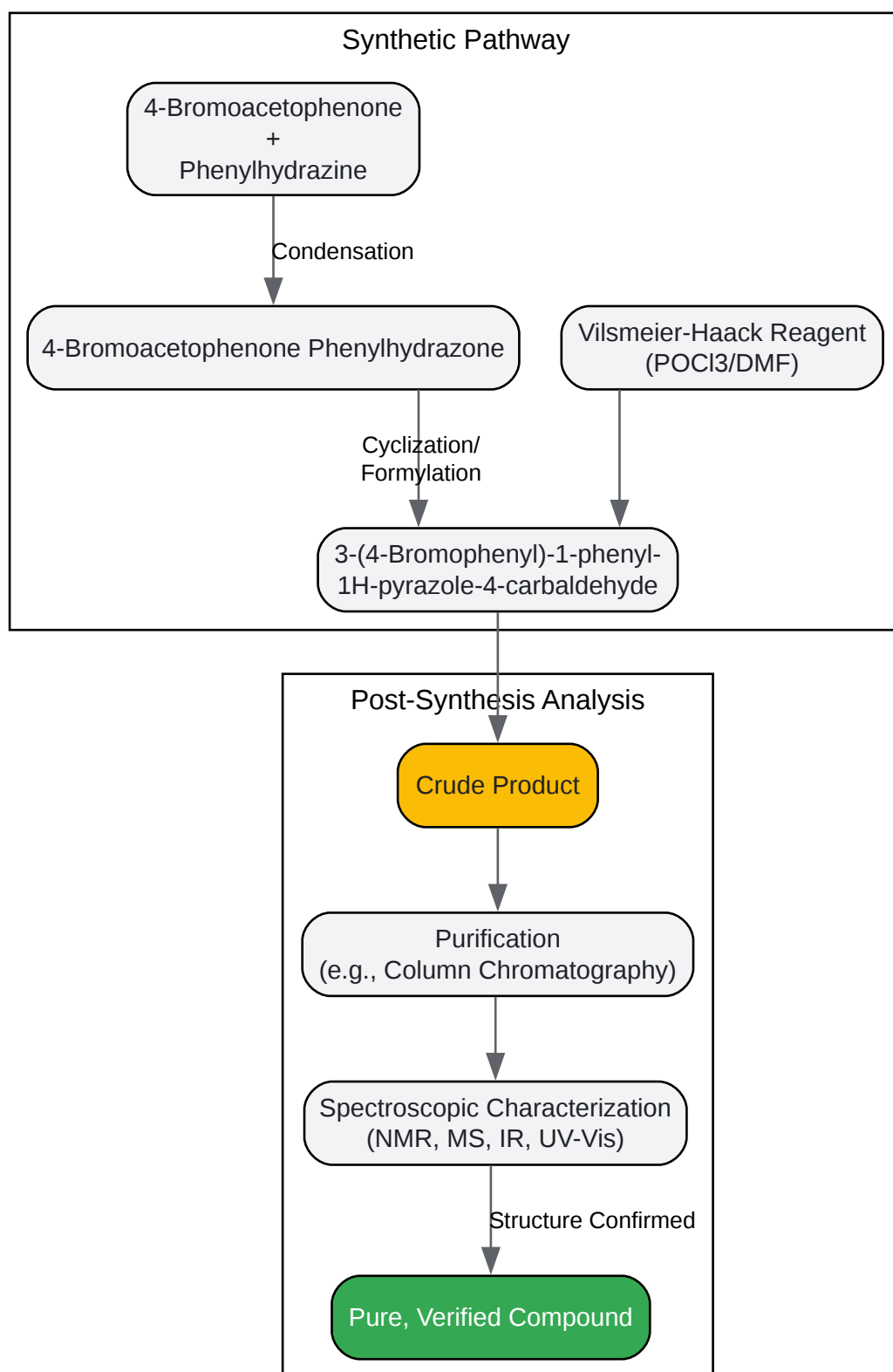
This guide provides a comprehensive exploration of the primary spectroscopic techniques employed to characterize these heterocyclic compounds. As a senior application scientist, my objective is not merely to list procedures but to provide a causal framework for experimental design and data interpretation. We will delve into the "why" behind each technique, ensuring that every analytical step is part of a self-validating system for confirming molecular identity and purity. This document is intended for researchers, chemists, and drug development professionals who require a robust understanding of how to leverage Nuclear Magnetic

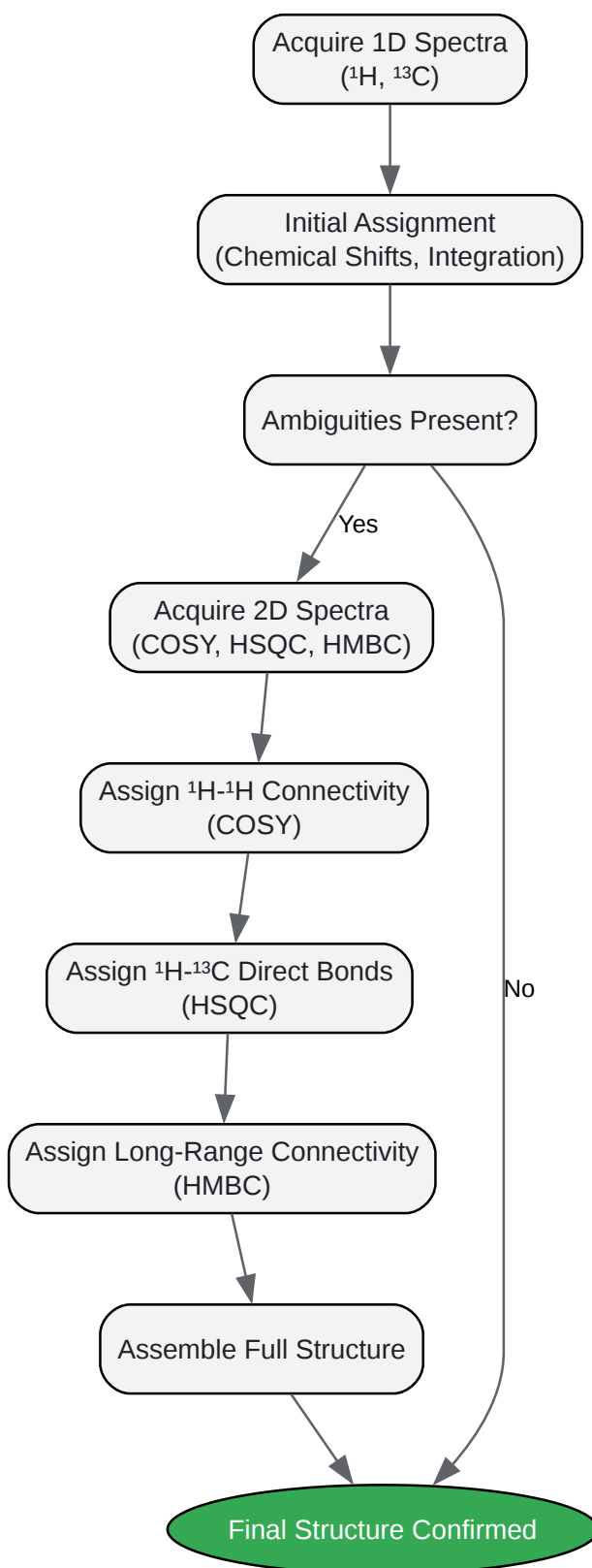
Resonance (NMR), Mass Spectrometry (MS), Infrared (IR), and UV-Visible (UV-Vis) spectroscopy for the rigorous analysis of this important class of molecules.

The Foundation: Synthesis and the Need for Characterization

The synthesis of **3-(4-bromophenyl)-1H-pyrazole** derivatives often involves the cyclocondensation of a 1,3-dicarbonyl compound with a hydrazine, or the Vilsmeier-Haack reaction using a substituted acetophenone hydrazone.^{[2][3][5]} A common pathway starts from 4-bromoacetophenone phenylhydrazone, which undergoes cyclization and formylation.^[2]

Regardless of the synthetic route, the final product requires meticulous purification and characterization. Spectroscopic analysis serves two primary purposes: first, to confirm that the desired molecular structure has been successfully formed, and second, to ensure the sample's purity, identifying any residual starting materials, reagents, or side products.





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Caption: Decision workflow for NMR-based structural elucidation.

Table 1: Typical NMR Data for a **3-(4-Bromophenyl)-1H-pyrazole** Derivative

Assignment	¹ H NMR (δ, ppm)	¹³ C NMR (δ, ppm)	Key HMBC Correlations
Pyrazole-NH	13.0-14.0 (br s)	-	C3, C5
Pyrazole-H5	6.4-6.8 (s)	105-110	C3, C4
Phenyl-H2', H6'	7.5-7.7 (d)	128-130	C4', C3
Phenyl-H3', H5'	7.6-7.8 (d)	131-133	C1', C4'
Pyrazole-C3	-	148-152	Phenyl-H2', H6'
Pyrazole-C4	-	100-105	Pyrazole-H5
Pyrazole-C5	-	138-142	Pyrazole-NH
Phenyl-C1'	-	138-140	Phenyl-H2', H6'
Phenyl-C4'	-	121-125	Phenyl-H3', H5'

Experimental Protocol: NMR Analysis

- **Sample Preparation:** Dissolve 5-10 mg of the purified pyrazole derivative in ~0.6 mL of a deuterated solvent (e.g., DMSO-d₆ or CDCl₃) in a standard 5 mm NMR tube. DMSO-d₆ is often preferred as it can help in observing the exchangeable N-H proton.
- **¹H NMR Acquisition:** Acquire a standard ¹H spectrum. Ensure adequate spectral width and resolution.
- **¹³C NMR Acquisition:** Acquire a proton-decoupled ¹³C spectrum. A sufficient number of scans must be averaged to achieve a good signal-to-noise ratio.
- **2D NMR Acquisition:** If required, perform standard COSY, HSQC, and HMBC experiments using the instrument's predefined parameter sets, optimizing for expected coupling constants where necessary.
- **Data Processing:** Process all spectra (Fourier transform, phase correction, baseline correction) and integrate the ¹H spectrum.

- Analysis: Assign all signals by correlating the information from all acquired spectra.

Mass Spectrometry (MS): Confirming Mass and Formula

Mass spectrometry provides the exact molecular weight and, with high resolution, the elemental composition of a compound. For brominated compounds, MS is exceptionally diagnostic.

- Expertise & Trustworthiness: The most critical feature for this class of compounds is the isotopic signature of bromine. Naturally occurring bromine consists of two isotopes, ^{79}Br and ^{81}Br , in an almost 1:1 ratio of abundance. [6] This means that any fragment containing one bromine atom will appear in the mass spectrum as a pair of peaks (doublet) of nearly equal intensity, separated by 2 mass units (e.g., M^+ and M^++2). This provides an unmistakable and self-validating signature for the presence of a single bromine atom in the molecule or its fragments. [6]
- High-Resolution Mass Spectrometry (HRMS): HRMS (e.g., ESI-TOF) can measure mass to four or five decimal places. This high accuracy allows for the calculation of a unique elemental formula, distinguishing it from other molecules with the same nominal mass. This is the gold standard for confirming the molecular formula. [7]
- Fragmentation Analysis: The molecule will fragment in predictable ways under ionization. Common fragmentation patterns for pyrazoles can include the loss of HCN or cleavage of the rings, providing further structural clues. [8][9] Table 2: Expected HRMS Data for $\text{C}_9\text{H}_7\text{BrN}_2$ (**3-(4-Bromophenyl)-1H-pyrazole**)

Ion	Calculated m/z (^{79}Br)	Calculated m/z (^{81}Br)	Observed Pattern
$[\text{M}+\text{H}]^+$	222.9869	224.9848	Doublet of ~1:1 intensity

Experimental Protocol: HRMS Analysis

- **Sample Preparation:** Prepare a dilute solution of the sample (~1 mg/mL) in a suitable solvent like methanol or acetonitrile.
- **Infusion:** Infuse the sample solution directly into the electrospray ionization (ESI) source of a high-resolution mass spectrometer (e.g., TOF or Orbitrap).
- **Data Acquisition:** Acquire the spectrum in positive ion mode to observe the $[M+H]^+$ ion. Ensure the mass range covers the expected molecular weight.
- **Analysis:** Observe the mass spectrum for the characteristic 1:1 doublet for the $[M+H]^+$ ion. Use the instrument's software to determine the accurate mass and calculate the elemental composition, comparing it to the theoretical formula.

Vibrational (FT-IR) and Electronic (UV-Vis) Spectroscopy

FT-IR and UV-Vis spectroscopy provide complementary information about the functional groups and electronic system of the molecule, respectively. They are excellent for quick verification and quality control.

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy identifies the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

- **Expertise & Causality:**
 - **N-H Stretch:** A broad peak typically appears in the range of $3100-3300\text{ cm}^{-1}$ corresponding to the N-H bond of the pyrazole ring. [7]
 - **C-H Stretch (Aromatic):** A sharp peak or series of peaks will be observed just above 3000 cm^{-1} .
 - **C=N and C=C Stretches:** Strong absorptions in the $1500-1650\text{ cm}^{-1}$ region are characteristic of the C=N bond in the pyrazole and the C=C bonds in the aromatic rings. [10][11]
 - **C-Br Stretch:** The vibration for the carbon-bromine bond appears in the fingerprint region, typically between $500-600\text{ cm}^{-1}$.

Table 3: Key FT-IR Absorption Frequencies

Vibrational Mode	Typical Frequency (cm ⁻¹)	Intensity
N-H Stretch (pyrazole)	3100 - 3300	Medium, Broad
C-H Stretch (aromatic)	3000 - 3100	Medium, Sharp
C=N Stretch (pyrazole)	1600 - 1650	Medium-Strong
C=C Stretch (aromatic)	1450 - 1600	Medium-Strong
C-Br Stretch	500 - 600	Medium

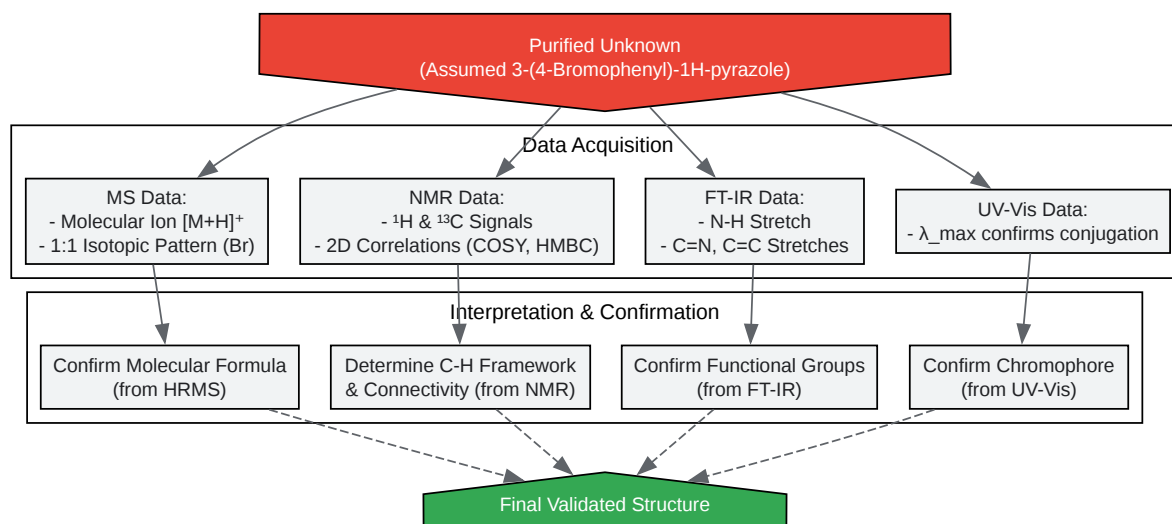
UV-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the conjugated π -electron systems within the molecule.

- Expertise & Causality: **3-(4-Bromophenyl)-1H-pyrazole** derivatives contain extensive conjugation across the pyrazole and phenyl rings. This leads to strong absorption in the UV region, typically between 200-400 nm, corresponding to $\pi \rightarrow \pi^*$ electronic transitions. [12] [13] The exact position of the maximum absorption (λ_{max}) can be influenced by the solvent polarity. [14] While not as structurally definitive as NMR or MS, UV-Vis is an excellent tool for verifying the presence of the expected chromophore and for quantitative analysis using the Beer-Lambert law. [15]

Integrated Analysis: A Holistic Approach

No single technique provides the complete picture. The strength of spectroscopic characterization lies in integrating the data from all methods to build an unassailable structural proof.



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Caption: Workflow for integrated spectroscopic structural validation.

A typical workflow proceeds as follows:

- HRMS first confirms the correct elemental formula and the presence of bromine.
- FT-IR provides rapid confirmation of key functional groups like N-H and the aromatic systems.
- ¹H and ¹³C NMR provide the core structural framework.
- 2D NMR definitively assigns all atoms and their connectivity, piecing the puzzle together.
- UV-Vis confirms the electronic nature of the conjugated system.

When the data from all these independent analyses converge to support a single structure, the identity of the **3-(4-bromophenyl)-1H-pyrazole** derivative can be considered confirmed with a high degree of confidence.

Conclusion

The spectroscopic characterization of **3-(4-bromophenyl)-1H-pyrazole** derivatives is a systematic process that relies on the synergistic application of multiple analytical techniques. The unmistakable isotopic signature of bromine in mass spectrometry provides a powerful initial diagnostic tool. This is complemented by the detailed connectivity map provided by 1D and 2D NMR, the functional group information from FT-IR, and the electronic signature from UV-Vis spectroscopy. By understanding the fundamental principles behind each technique and interpreting the data in an integrated fashion, researchers can confidently and accurately elucidate the structures of these pharmacologically important molecules, ensuring the integrity and validity of their subsequent scientific investigations.

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